

A Comprehensive Guide to the Chemical Identifiers of 2-(Phenoxyethyl)benzoic acid

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Compound of Interest

Compound Name: *2-(Phenoxyethyl)benzoic acid*

Cat. No.: *B1294468*

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This technical document provides a detailed overview of the key chemical identifiers for **2-(Phenoxyethyl)benzoic acid**, a compound of interest in various scientific and research applications. The information is presented to meet the needs of researchers, scientists, and professionals in drug development, offering a clear and concise summary of its structural notations.

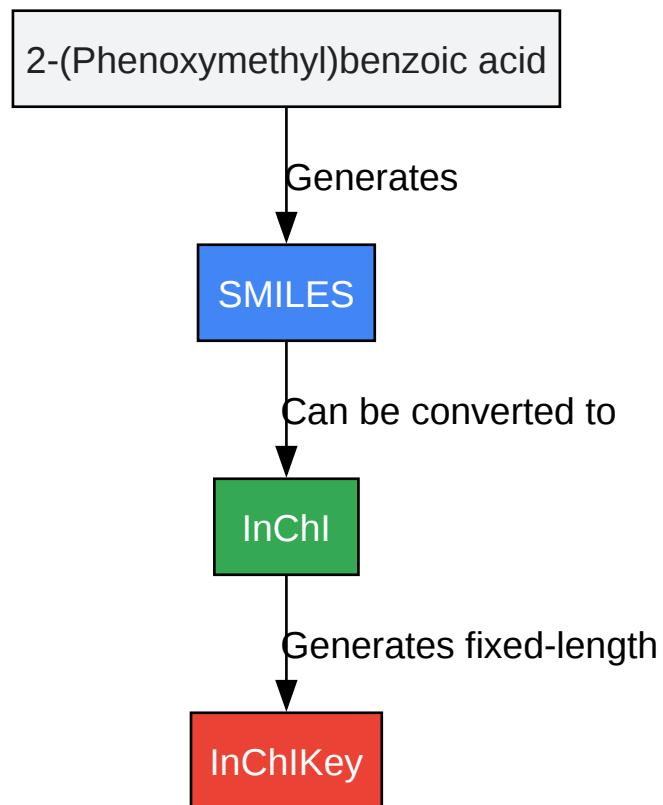
Chemical Identifier Summary

The following table summarizes the standard chemical identifiers for **2-(Phenoxyethyl)benzoic acid**, facilitating easy reference and comparison.

| Identifier Type | Value |
|---------------------|--|
| IUPAC Name | 2-(phenoxymethyl)benzoic acid [1] |
| SMILES | <chem>C1=CC=C(C=C1)OCC2=CC=CC=C2C(=O)O</chem> [1] |
| InChI | <chem>InChI=1S/C14H12O3/c15-14(16)13-9-5-4-6-11(13)10-17-12-7-2-1-3-8-12/h1-9H,10H2,(H,15,16)</chem> [1] [2] |
| InChIKey | <chem>YKNORODREYVARM-UHFFFAOYSA-N</chem> [1] [2] |
| Molecular Formula | <chem>C14H12O3</chem> [1] [2] |
| Molecular Weight | 228.24 g/mol [1] |
| CAS Registry Number | 724-98-1 [2] |

Relationship between Chemical Identifiers

The diagram below illustrates the hierarchical relationship between the common name of the compound and its key structural identifiers. This visualization clarifies how the different notation systems are interconnected, starting from the human-readable name to the machine-readable standardized strings.



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Caption: Logical flow from chemical name to standard identifiers.

This guide provides essential, standardized data for **2-(Phenoxyethyl)benzoic acid**, ensuring accuracy and consistency in scientific communication and data management. No experimental protocols are included as the requested information pertains to computational chemical identifiers.

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References

- 1. 2-(Phenoxyethyl)benzoic acid | C14H12O3 | CID 69761 - PubChem
[pubchem.ncbi.nlm.nih.gov]

- 2. 2-(Phenoxy)methylbenzoic acid [webbook.nist.gov]
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